

Toxicological Profile of Dimethrin in Non-Target Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dimethrin*

Cat. No.: *B1670666*

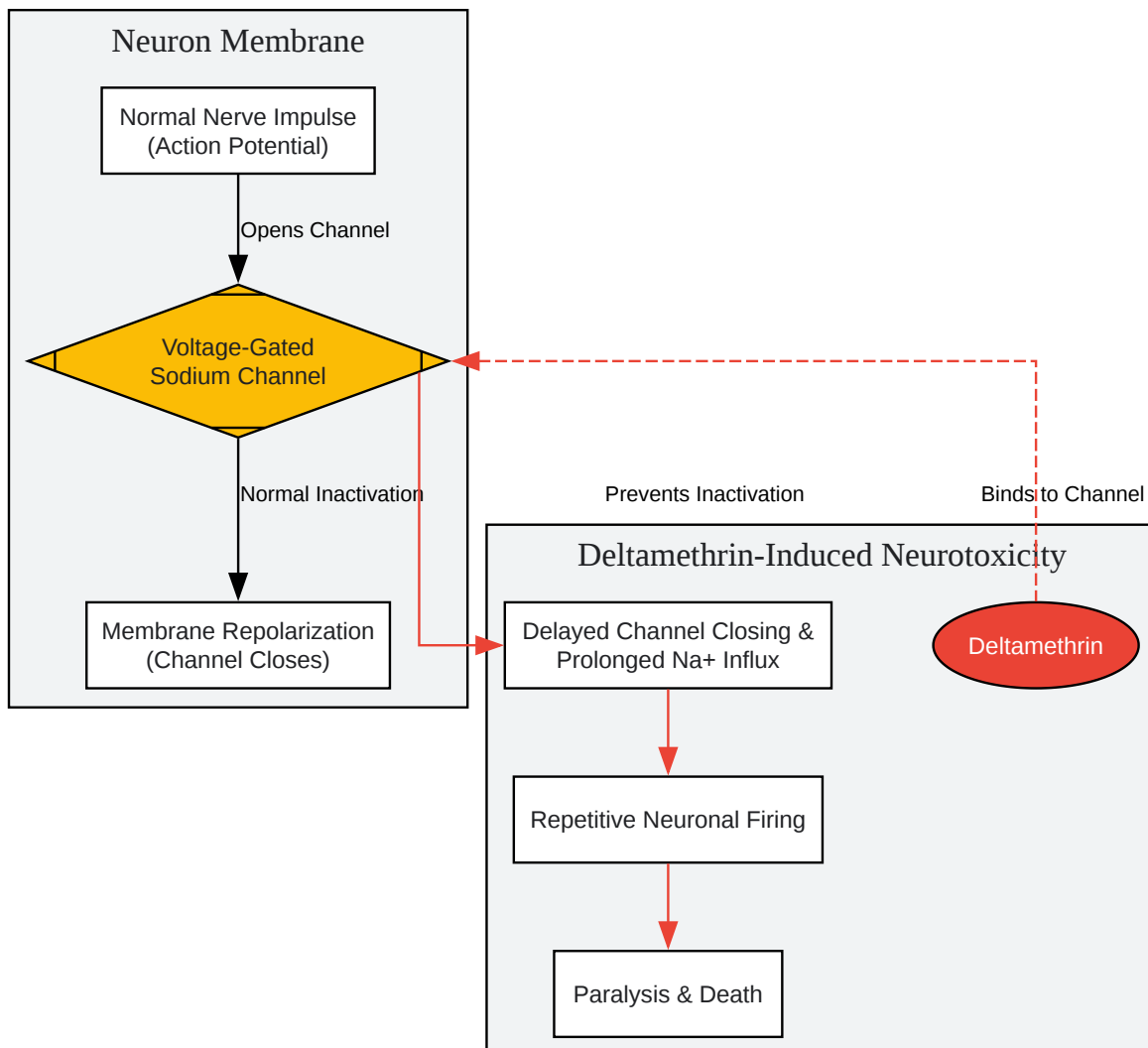
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Introduction

Dimethrin is a synthetic pyrethroid ester insecticide, now largely considered obsolete, that was historically used for public health applications.[1] Due to the limited availability of comprehensive toxicological data for **Dimethrin**, this guide will focus on the toxicological profile of Deltamethrin, a closely related and extensively studied Type II pyrethroid insecticide.[2][3] Deltamethrin is used globally in agriculture, public health, and veterinary applications to control a wide range of insect pests.[3][4][5] Like other pyrethroids, its mode of action is not specific to pests, raising concerns about its impact on non-target organisms.[6] This document provides a detailed overview of Deltamethrin's toxicity in various non-target species, outlines common experimental protocols for toxicological assessment, and presents quantitative data for researchers, scientists, and drug development professionals.

Mechanism of Action

The primary mode of action for pyrethroids, including Deltamethrin, is the disruption of normal nerve function in both target and non-target organisms.[2][7] Deltamethrin targets the voltage-gated sodium channels in neuronal membranes.[4] It binds to the channels and delays their closing, resulting in a prolonged influx of sodium ions.[2] This leads to repetitive nerve discharges, causing a state of hyperexcitability, which manifests as tremors, incoordination, paralysis, and ultimately, death.[4][8] Type II pyrethroids like Deltamethrin, which contain an α -cyano group, are known to induce long-lasting inhibition of the sodium channel gate.[2][7]



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Caption: Mechanism of Deltamethrin neurotoxicity via sodium channel disruption.

Toxicological Profile in Aquatic Organisms

Deltamethrin is characterized by its extremely high toxicity to aquatic life, including fish and invertebrates.[6][9] This sensitivity is partly attributed to a high rate of gill absorption and slower metabolic detoxification in these species compared to mammals and birds.[9]

Fish

Numerous studies have demonstrated that even at very low concentrations, Deltamethrin is acutely toxic to fish.[9][10] Sublethal effects can include altered swimming behavior, oxidative stress, and reproductive issues.[6][9]

Table 1: Acute Toxicity of Deltamethrin to Various Fish Species

Species	Endpoint (Duration)	Value	Reference(s)
Crucian Carp (Carassius auratus)	LC50 (96 h)	10.43 µg/L	[11]
Nile Tilapia (Oreochromis niloticus)	LC50 (48 h)	1.17 µg/L (larvae)	[9]
Eastern Rainbowfish (Melanotaenia duboulayi)	LC50	<0.26 µg/L	[12]

| Zebrafish (Danio rerio) | LC50 (96 h) | 4.84 µg/L [[10] |

Aquatic Invertebrates

Aquatic invertebrates are also highly susceptible to Deltamethrin.[5][12] Due to their critical role in aquatic food webs, impacts on these populations can have cascading ecological consequences.

Table 2: Acute Toxicity of Deltamethrin to Aquatic Invertebrates

Species	Endpoint (Duration)	Value	Reference(s)
Cladoceran (Ceriodaphnia cf. dubia)	LC50	<0.26 µg/L	[12]

| Freshwater Shrimp (Paratya australiensis) | LC50 | <0.26 µg/L [[12] |

Toxicological Profile in Terrestrial Invertebrates

Honey Bees

Deltamethrin is highly toxic to bees upon direct contact and ingestion under laboratory conditions.[5][13] Sublethal exposure can impair learning, memory, and foraging behaviors, such as the "waggle dance" used for communication.[14][15] While some field studies suggest formulated products may have a repellent effect that reduces immediate harm, the overall risk to pollinators remains a significant concern.[13][15]

Table 3: Acute Toxicity of Deltamethrin to Honey Bees (*Apis mellifera*)

Exposure Route	Endpoint (Duration)	Value (ppm)	Reference(s)
Oral	LC50 (48 h)	30.78	[15]

| Topical | LC50 (48 h) | 29.19 [[15] |

Earthworms

Available data suggests that Deltamethrin is practically non-toxic to earthworms when used at standard application rates.[3][13] Its tendency to bind strongly to soil particles limits its bioavailability to these organisms.[5]

Toxicological Profile in Vertebrates

Birds

In contrast to aquatic organisms, Deltamethrin exhibits low toxicity to birds when ingested.[7][16] Their metabolic systems are generally efficient at detoxifying pyrethroids.[17] However, subchronic exposure can lead to physiological stress and organ damage. A study on laying chickens administered 20 mg/kg/day for 14 days resulted in significant liver damage and altered blood chemistry.[16][18]

Table 4: Acute and Dietary Toxicity of Deltamethrin to Birds

Species	Endpoint (Duration)	Value (mg/kg)	Reference(s)
Mallard Duck (Anas platyrhynchos)	Acute Oral LD50	>4640	[7]
Mallard Duck (Anas platyrhynchos)	Dietary LC50 (8 days)	>8039	[7]

| Quail (species not specified) | Dietary LC50 (8 days) | >5620 [[7]] |

Mammals

Pyrethroids are generally less toxic to mammals than to insects due to factors like higher body temperature, larger body size, and less sensitive sodium channel sites.[2][7] The acute oral toxicity in rats varies significantly depending on the carrier substance used in the formulation. [2][19] Signs of acute intoxication include salivation, tremors, and choreoathetosis (writhing movements).[2][19]

Table 5: Acute and Chronic Toxicity of Deltamethrin to Mammals

Species	Endpoint (Route)	Value (mg/kg)	Reference(s)
Rat	LD50 (Oral, in oily vehicle)	30 - 50	[2][19]
Rat	LD50 (Oral, in aqueous suspension)	>5000	[2]
Rabbit	LD50 (Dermal)	>2000	[7]
Dog	NOAEL (Chronic, 1-year study)	1.0 mg/kg/day	[2]

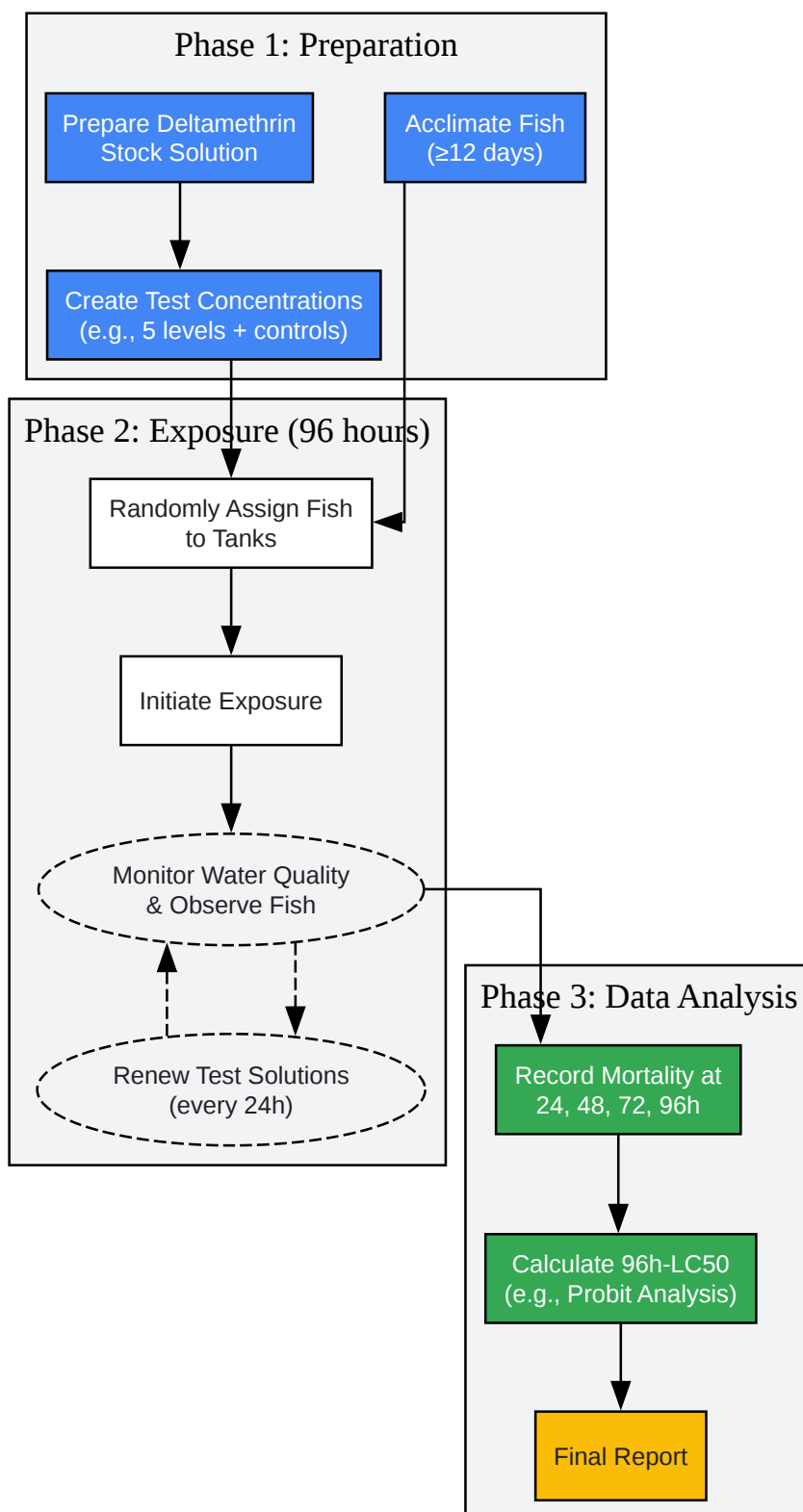
| Mouse | NOAEL (Chronic, 24-month study) | 100 mg/kg/day [[2]] |

Experimental Protocols

Standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically followed to assess the toxicity of chemicals like Deltamethrin. Below is a summarized methodology for an acute toxicity test in fish.

Protocol: Acute Toxicity Test in Fish (Adapted from OECD Guideline 203)

- **Objective:** To determine the median lethal concentration (LC50) of a substance in fish over a 96-hour period.
- **Test Organism:** A standard species like Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*) is used. Fish are acclimated to laboratory conditions for at least 12 days.
- **Test Substance Preparation:** A stock solution of Deltamethrin is prepared, often with a solvent like acetone due to its low water solubility. A series of test concentrations are prepared by diluting the stock solution. A control group (no Deltamethrin) and a solvent control group are included.
- **Exposure Conditions:**
 - **System:** A semi-static system is often used for substances like Deltamethrin that are unstable in water. The test solution is renewed every 24 hours.
 - **Loading:** A specified number of fish (e.g., 7-10) are randomly assigned to each test tank.
 - **Duration:** The exposure period is 96 hours.
 - **Water Quality:** Parameters such as temperature, pH, and dissolved oxygen are monitored and maintained within a narrow range.
- **Observations:** Fish are observed for mortality and sublethal clinical signs at 24, 48, 72, and 96 hours.
- **Data Analysis:** The cumulative mortality at each concentration is recorded. Statistical methods, such as Probit analysis, are used to calculate the LC50 value and its 95% confidence intervals.



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Caption: Experimental workflow for a 96-hour acute fish toxicity test (LC50).

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